

An In-depth Technical Guide to the Chemical Properties of GJ071 Oxalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical and biological properties of **GJ071 oxalate**. The information is compiled from publicly available scientific literature and chemical supplier data.

Chemical and Physical Properties

GJ071 oxalate is a small molecule that has been identified as a nonsense suppressor.[1] It is typically supplied as a white to off-white solid.[2]



Property	Value	Source
Chemical Formula	C20H29N3O7S	[1][2][3]
Molecular Weight	455.53 g/mol	
CAS Number	1216676-34-4	_
IUPAC Name	4-(benzo[d]dioxol-5-ylmethyl)- N-(3-ethoxypropyl)piperazine- 1-carbothioamide oxalate	
Synonyms	GJ-071, GJ071, GJ 071	_
Appearance	White to off-white solid	_
Purity	≥95%	
Solubility	DMSO: 125 mg/mL (274.41 mM) (requires sonication)	
Storage	Store at -20°C for long-term storage. Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.	

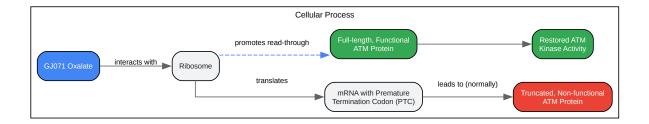
Elemental Analysis:

Element	Percentage
Carbon (C)	52.73%
Hydrogen (H)	6.42%
Nitrogen (N)	9.22%
Oxygen (O)	24.59%
Sulfur (S)	7.04%
(Source:)	



Mechanism of Action and Biological Activity

GJ071 oxalate is a read-through compound that induces the suppression of nonsense mutations. Its primary biological activity is the induction of ATM (Ataxia-Telangiectasia Mutated) kinase activity in cells that harbor premature termination codons (PTCs), specifically TGA and TAG stop codons. By facilitating the read-through of these PTCs, **GJ071 oxalate** allows for the synthesis of a full-length, functional ATM protein. This mechanism of action makes it a valuable research tool for studying genetic disorders caused by nonsense mutations, such as Ataxia-Telangiectasia.



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Proposed signaling pathway of **GJ071 oxalate**.

Experimental Protocols

Detailed experimental protocols for the characterization of **GJ071 oxalate** are not widely published. However, standard methodologies for determining the physicochemical properties of small organic molecules can be applied.

3.1. Determination of Melting Point (Capillary Method)

The melting point of a pure organic solid is a key indicator of its purity. A sharp melting range is characteristic of a pure compound, while impurities typically depress and broaden the melting range.

 Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.



• Procedure:

- A small amount of finely powdered GJ071 oxalate is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- The sample is heated at a slow, controlled rate (approximately 1-2°C per minute) near the expected melting point.
- The temperature at which the solid first begins to liquefy and the temperature at which it becomes completely liquid are recorded as the melting range.

3.2. Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is considered the "gold standard" for determining the thermodynamic solubility of a compound.

 Apparatus: Analytical balance, flasks with stoppers, constant temperature shaker bath, filtration system (e.g., syringe filters), analytical instrumentation for quantification (e.g., HPLC-UV).

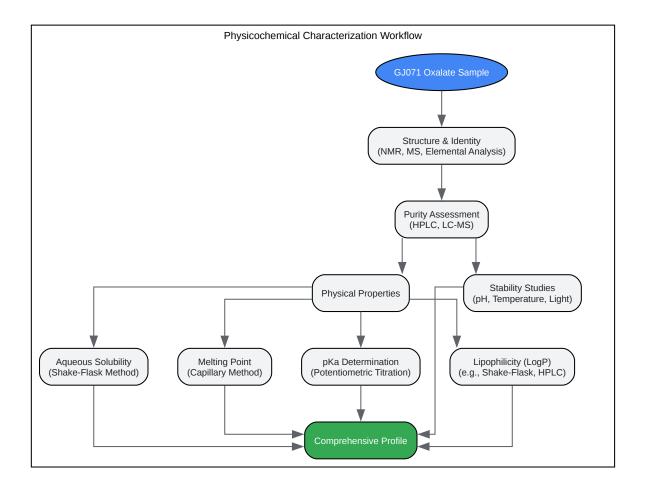
Procedure:

- An excess amount of GJ071 oxalate is added to a known volume of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) in a sealed flask.
- The flask is agitated in a constant temperature shaker bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the suspension is allowed to settle, and the supernatant is carefully removed and filtered to separate the undissolved solid.
- The concentration of GJ071 oxalate in the clear, saturated solution is then determined using a suitable analytical method, such as HPLC-UV.

Physicochemical Characterization Workflow



The following diagram outlines a general workflow for the comprehensive physicochemical characterization of a small molecule drug candidate like **GJ071 oxalate**.



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General workflow for physicochemical characterization.

Conclusion

GJ071 oxalate is a promising research compound with a defined mechanism of action related to the suppression of nonsense mutations. The data presented in this guide, including its chemical and physical properties, provide a foundational understanding for researchers in the



fields of drug discovery and molecular biology. While specific data on properties such as melting point and pKa are not readily available in the public domain, the standardized protocols outlined here can be employed for their determination. Further investigation into the physicochemical characteristics of **GJ071 oxalate** will be crucial for its potential development and application in therapeutic strategies for genetic disorders.

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